

Praseodymium (III) Hydroxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Praseodymium hydroxide

Cat. No.: B095349

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CAS Number: 16469-16-2^{[1][2][3]} Chemical Formula: $\text{Pr}(\text{OH})_3$ ^{[1][2][3]}

This guide provides an in-depth overview of Praseodymium (III) Hydroxide, including its chemical and physical properties, safety data, and a detailed experimental protocol for its synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Core Properties and Data

Praseodymium (III) hydroxide is a light green, inorganic compound that is insoluble in water but soluble in acids.^{[2][3]} It is primarily used in catalysts, as an intermediate for praseodymium salts, and in the manufacturing of magnetic materials.^[2]

Quantitative Data Summary

The key physical and chemical properties of Praseodymium (III) Hydroxide are summarized in the table below for easy reference.

Property	Value	References
CAS Number	16469-16-2	[1][2][3]
Linear Formula	Pr(OH) ₃	[1][2]
Molar Mass	191.932 g/mol	[2][3][4]
Appearance	Light green particles or powder; green solid	[2][3]
Solubility in Water	Virtually insoluble	[2][3]
Solubility Product (K _{sp})	3.39×10^{-24}	[3]
Melting Point	220 °C (decomposes)	[3]
EC Number	240-513-9	[1][3]

Safety and Handling

A specific Safety Data Sheet (SDS) for pure praseodymium (III) hydroxide is not readily available in public databases. However, safety information can be inferred from the SDS of related praseodymium compounds, such as praseodymium oxides and nitrates, and from the fact that **praseodymium hydroxide** is a hazardous decomposition product of praseodymium metal.[3] Researchers should handle this compound with care, adhering to the safety protocols for similar rare earth metal compounds.

GHS Hazard Information (Inferred)

The following GHS information is based on praseodymium nitrate hexahydrate and praseodymium oxide, which are common precursors or related materials. These should be considered as potential hazards for **praseodymium hydroxide**.

- Pictograms:
 - oksidizer
 - corrosion
 - exclamation mark

- Signal Word: Danger or Warning
- Hazard Statements:
 - May intensify fire; oxidizer (based on nitrate precursor).[2]
 - Causes severe skin burns and eye damage (based on solutions in acid).
 - Causes skin irritation.[2]
 - Causes serious eye irritation.[2]
 - May cause respiratory irritation.[2]
- Precautionary Statements:
 - Prevention:
 - Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[2]
 - Keep/Store away from clothing/combustible materials.[2]
 - Wash skin thoroughly after handling.
 - Wear protective gloves/protective clothing/eye protection/face protection.[2]
 - Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
 - Use only outdoors or in a well-ventilated area.
 - Response:
 - IF ON SKIN: Wash with plenty of soap and water.[2]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
 - IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]

- Call a POISON CENTER or doctor/physician if you feel unwell.

General Safety Workflow

The following diagram illustrates the standard safety workflow for handling potentially hazardous chemical compounds like **praseodymium hydroxide**.



Caption: General safety workflow for handling chemical compounds.

Experimental Protocols

Synthesis of Praseodymium (III) Hydroxide via Precipitation

This protocol details the synthesis of Praseodymium (III) Hydroxide by the reaction of an aqueous solution of Praseodymium (III) Nitrate with a base.

Materials:

- Praseodymium (III) nitrate ($\text{Pr}(\text{NO}_3)_3$)
- Ammonia solution ($\text{NH}_3 \cdot \text{H}_2\text{O}$) or Sodium Hydroxide (NaOH) solution
- Deionized water
- Beakers
- Stirring rod or magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

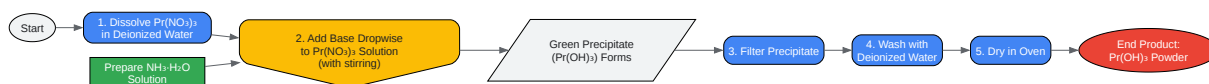
Methodology:

- Preparation of Reactant Solution: Dissolve a calculated amount of praseodymium (III) nitrate in deionized water in a beaker to create a solution of desired concentration.
- Precipitation: While stirring the praseodymium nitrate solution, slowly add the ammonia or sodium hydroxide solution dropwise. A light green precipitate of praseodymium (III) hydroxide will form immediately. The chemical reaction is: $\text{Pr}(\text{NO}_3)_3 + 3 \text{NH}_3 \cdot \text{H}_2\text{O} \rightarrow \text{Pr}(\text{OH})_3\downarrow + 3 \text{NH}_4\text{NO}_3$ [3]
- Aging (Optional): For the formation of nanorods, the precipitate can be aged at room temperature. This simple process can result in the formation of nanostructures without the need for high-temperature hydrothermal processing.[5]

- Isolation: Separate the precipitate from the solution by filtration.
- Washing: Wash the collected precipitate several times with deionized water to remove any unreacted reagents and soluble byproducts (e.g., ammonium nitrate).
- Drying: Dry the final product in an oven at a low temperature (e.g., 80-100 °C) to remove water without causing decomposition.

Synthesis Workflow Diagram

The following diagram illustrates the experimental workflow for the synthesis of Praseodymium (III) Hydroxide.



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Caption: Experimental workflow for Pr(OH)₃ synthesis.

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